

Analytical methods for detecting butyl diphenyl phosphate in water

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Compound of Interest

Compound Name: Butyl diphenyl phosphate

Cat. No.: B1265594

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An ever-growing class of organophosphate esters (OPEs) are utilized as flame retardants and plasticizers in a wide array of industrial and consumer products. Due to their widespread application, these compounds are increasingly detected in various environmental compartments, including water bodies. **Butyl diphenyl phosphate** (BDP) is an OPE of significant environmental concern. This document provides detailed application notes and protocols for the analytical determination of **butyl diphenyl phosphate** in water samples, intended for researchers, scientists, and professionals in drug development and environmental monitoring.

Sample Preparation: Solid-Phase Extraction (SPE)

Solid-phase extraction is a crucial step for the pre-concentration of **butyl diphenyl phosphate** from aqueous samples and for the removal of interfering matrix components prior to chromatographic analysis.

SPE Protocol for Organophosphate Esters in Water

This protocol is a general guideline and can be adapted based on the specific water matrix and available instrumentation.

Materials:

- SPE Cartridges: Poly-Sery PSD or equivalent polymeric reversed-phase cartridges.
- Water sample: 100-500 mL, filtered through a 0.45 µm filter.

- Methanol (HPLC grade)
- Ethyl acetate (HPLC grade)
- Deionized water
- Vacuum manifold for SPE

Procedure:

- Cartridge Conditioning:
 - Pass 5 mL of ethyl acetate through the SPE cartridge.
 - Flush with 5 mL of methanol.
 - Equilibrate the cartridge with 5 mL of deionized water, ensuring the sorbent does not run dry.
- Sample Loading:
 - Load the filtered water sample onto the conditioned SPE cartridge at a flow rate of 5-10 mL/min.
- Washing:
 - Wash the cartridge with 5 mL of deionized water to remove polar impurities.
 - Dry the cartridge under vacuum for 10-15 minutes.
- Elution:
 - Elute the retained analytes with 4-6 mL of ethyl acetate.[\[1\]](#)
 - Collect the eluate in a clean collection tube.
- Concentration:
 - Concentrate the eluate to a final volume of 0.5-1 mL under a gentle stream of nitrogen.

- The concentrated extract is now ready for GC-MS or LC-MS/MS analysis.

Magnetic Solid-Phase Extraction (MSPE)

An alternative to traditional SPE is magnetic solid-phase extraction, which utilizes magnetic nanoparticles as the adsorbent.

Materials:

- Magnetic adsorbent (e.g., multi-walled carbon nanotube-coated Fe₃O₄).[\[2\]](#)[\[3\]](#)
- Water sample: 20 mL.[\[2\]](#)[\[3\]](#)
- Ethyl acetate (HPLC grade).[\[2\]](#)[\[3\]](#)
- Vibrating mixer and a strong magnet.

Procedure:

- Adsorption:
 - Disperse 20 mg of the magnetic adsorbent in the 20 mL water sample.[\[2\]](#)[\[3\]](#)
 - Agitate the mixture for 50 minutes at a constant temperature.[\[2\]](#)[\[3\]](#)
- Separation:
 - Use a strong magnet to aggregate the magnetic adsorbent at the bottom of the container.
 - Decant and discard the supernatant.
- Elution:
 - Add 1.4 mL of ethyl acetate to the adsorbent and sonicate for 20 minutes to desorb the analytes.[\[2\]](#)[\[3\]](#)
 - Separate the adsorbent with a magnet and collect the eluate.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust and widely used technique for the analysis of semi-volatile organic compounds like **butyl diphenyl phosphate**.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (e.g., Agilent 7890B GC with 5977A MSD).

GC Conditions:

- Column: HP-5MS (30 m x 0.25 mm, 0.25 μ m) or equivalent.
- Injector Temperature: 280 °C.
- Injection Volume: 1 μ L, splitless mode.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 1 min.
 - Ramp 1: 10 °C/min to 200 °C.
 - Ramp 2: 5 °C/min to 300 °C, hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.

MS Conditions:

- Ion Source: Electron Ionization (EI).[\[4\]](#)
- Ion Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Acquisition Mode: Selected Ion Monitoring (SIM) for quantitative analysis and full scan for qualitative analysis.

- Quantifier and Qualifier Ions for **Butyl Diphenyl Phosphate**: To be determined by analyzing a standard solution.

The following table summarizes the quantitative performance of GC-MS methods for the analysis of various organophosphate esters in water.

Analyte	Method	LOD (ng/L)	LOQ (ng/L)	Recovery (%)	RSD (%)	Reference
Tributyl phosphate (TBP)	GC-MS/MS	0.3 - 24	-	>80	<15	[4]
Tris(2-chloroethyl) phosphate (TCEP)	GC-MS/MS	0.3 - 24	-	>80	<15	[4]
Triphenyl phosphate (TPP)	GC-MS/MS	0.3 - 24	-	>80	<15	[4]
Various OPEs	SPE-GC-MS	0.006–0.850	0.015–2.000	70.3–114.3	<15	[1]
Various OPEs	MSPE-GC-MS	38-1000	100-3590	72.5–89.1	<10	[2][3]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and selectivity, particularly for less volatile and thermally labile compounds.

Instrumentation:

- Ultra-high-performance liquid chromatograph (UHPLC) coupled with a triple quadrupole mass spectrometer (e.g., Agilent 1290 Infinity LC with 6460 QQQ).

LC Conditions:

- Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient:
 - 0-2 min: 30% B
 - 2-10 min: 30-95% B
 - 10-12 min: 95% B
 - 12-12.1 min: 95-30% B
 - 12.1-15 min: 30% B
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 μ L.

MS/MS Conditions:

- Ion Source: Electrospray Ionization (ESI) in positive mode.
- Capillary Voltage: 3500 V.
- Gas Temperature: 300 °C.
- Gas Flow: 8 L/min.
- Nebulizer Pressure: 40 psi.
- Acquisition Mode: Multiple Reaction Monitoring (MRM).

- MRM Transitions for **Butyl Diphenyl Phosphate**:

- Precursor Ion (m/z): 307.1
- Product Ions (m/z): To be optimized, but a likely transition is to the diphenyl phosphate fragment (m/z 251.1).[5]

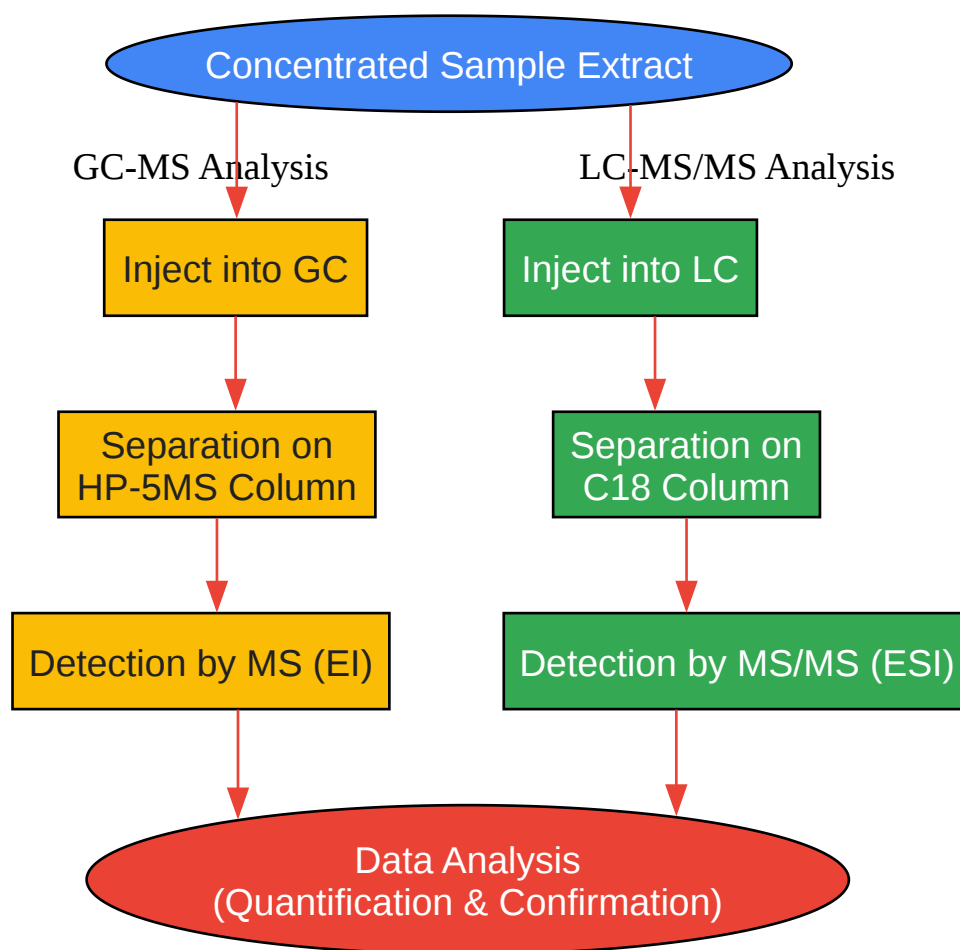
Analyte	Method	LOD (ng/L)	LOQ (ng/L)	Recovery (%)	RSD (%)	Reference
Diphenyl phosphate (DPP)	LC-MS/MS	-	204	72-76	-	[6]
Various Aryl-OPEs	LC-MS/MS	-	90-3200	-	-	[7]
Various OPEs	SPE-UHPLC-MS/MS	-	-	-	-	[8][9]
Tris[4-(2-methylpropyl)phenyl] phosphate	LC-MS/MS	20	90	71.6-114	<15	[10]

Experimental Workflows



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Caption: Workflow for Solid-Phase Extraction of **Butyl Diphenyl Phosphate** from Water.



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Caption: Analytical Workflow for GC-MS and LC-MS/MS Detection.

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